

A Researcher's Guide to Assessing the Purity of Commercial Pentacontane

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Compound of Interest

Compound Name: Pentacontane

Cat. No.: B1662028

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For researchers, scientists, and drug development professionals, the purity of chemical reagents is paramount. This guide provides a comprehensive comparison of commercially available **pentacontane**, a 50-carbon long-chain alkane, and outlines detailed experimental protocols for its purity assessment. By offering objective data and clear methodologies, this document aims to empower researchers to make informed decisions when selecting this critical raw material.

Pentacontane (C₅₀H₁₀₂), a linear saturated hydrocarbon, finds applications in various research and development sectors, including its use as a high-temperature lubricant, a component in phase-change materials for thermal energy storage, and as an analytical standard. The performance of **pentacontane** in these applications is intrinsically linked to its purity. Common impurities, such as shorter and longer chain n-alkanes, branched isomers, and residual solvents from synthesis, can significantly alter its physicochemical properties.

Commercial Pentacontane: A Purity Overview

A survey of commercially available **pentacontane** from various suppliers reveals that the most common analytical technique for purity assessment is Gas Chromatography (GC). The stated purity levels typically exceed 98.0%. Below is a summary of offerings from several prominent chemical suppliers.

Supplier	Product Number	Stated Purity (by GC)	Physical Form
Sigma-Aldrich	76491	≥98.0%	Flakes
TCI Chemicals	P0964	>98.0%	Powder/Crystal
ChemicalBook	CB2185097	97+%	Flakes
CymitQuímica	3B-P0964	>98.0%	Powder/Crystal

Experimental Protocols for Purity Assessment

To independently verify the purity of commercial **pentacontane**, researchers can employ several analytical techniques. Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the gold standard for identifying and quantifying volatile and semi-volatile organic compounds, including long-chain alkanes and their potential impurities. Nuclear Magnetic Resonance (NMR) spectroscopy can also provide valuable information about the structural integrity of the n-alkane chain and the presence of branched isomers.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol is designed for the separation and identification of **pentacontane** and potential hydrocarbon impurities.

1. Sample Preparation:

- Accurately weigh approximately 10 mg of the **pentacontane** sample.
- Dissolve the sample in 10 mL of a high-purity, volatile solvent such as hexane or toluene. Gentle warming and sonication may be required to ensure complete dissolution.
- If particulate matter is present, filter the solution through a 0.45 µm PTFE syringe filter.
- Transfer the solution to a 2 mL GC vial.

2. GC-MS Instrumentation and Parameters:

Parameter	Specification
Gas Chromatograph	Agilent 8890 GC System (or equivalent)
Mass Spectrometer	Agilent 5977B MSD (or equivalent)
GC Column	A non-polar, high-temperature column, such as a Zebron ZB-5HT Inferno (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent, is recommended for resolving high molecular weight compounds.[1]
Injector	Split/Splitless Inlet
Injector Temperature	350 °C
Injection Volume	1 µL
Split Ratio	50:1
Carrier Gas	Helium at a constant flow rate of 1.2 mL/min
Oven Temperature Program	Initial temperature of 150 °C, hold for 1 minute. Ramp at 15 °C/min to 380 °C. Hold at 380 °C for 10 minutes. A temperature program is crucial for eluting high-boiling point compounds like pentacontane.[2][3][4]
MS Transfer Line Temp.	350 °C
MS Ion Source Temp.	230 °C
MS Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40 - 800 amu

3. Data Analysis:

- The purity of **pentacontane** is determined by calculating the peak area percentage of the main **pentacontane** peak relative to the total area of all peaks in the chromatogram.

- Identification of impurity peaks can be achieved by comparing their mass spectra with a reference library (e.g., NIST). Common impurities to look for include alkanes with 49 or 51 carbon atoms ($C_{49}H_{100}$ and $C_{51}H_{104}$) and branched C_{50} isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy is particularly useful for assessing the linearity of the alkane chain.

1. Sample Preparation:

- Dissolve 20-30 mg of the **pentacontane** sample in a suitable deuterated solvent, such as deuterated chloroform ($CDCl_3$) or deuterated benzene (C_6D_6). Due to the low solubility of long-chain alkanes, gentle heating may be necessary.

2. NMR Spectrometer and Parameters:

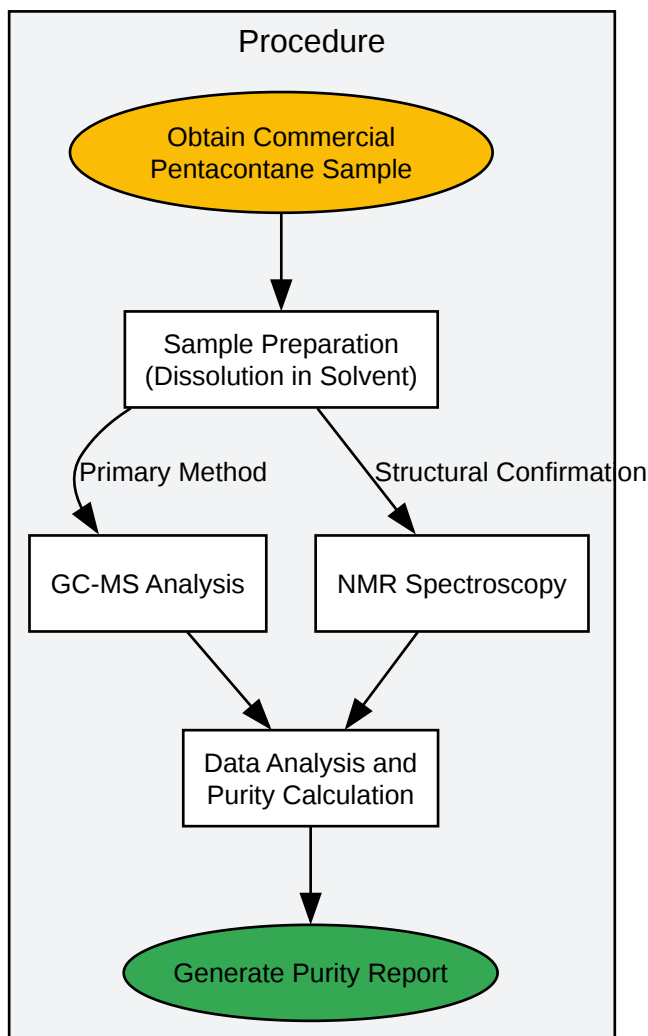
- Instrument: Bruker Avance III 500 MHz spectrometer (or equivalent).
- Nucleus: ^{13}C
- Solvent: $CDCl_3$
- Temperature: 298 K
- Pulse Program: Standard $^{13}C\{^1H\}$ pulse-acquire sequence.
- Number of Scans: A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio, which may be in the range of 1024 to 4096 scans due to the low natural abundance of ^{13}C and long relaxation times.

3. Data Analysis:

- In the ^{13}C NMR spectrum of pure n-**pentacontane**, a distinct set of signals corresponding to the different carbon environments in the linear chain is expected.
- The presence of additional signals, particularly in the aliphatic region, can indicate the presence of branched isomers. The chemical shifts of these impurity peaks can be compared with literature values for branched alkanes.^{[5][6]}

Workflow for Assessing Pentacontane Purity

Workflow for Assessing the Purity of Commercial Pentacontane



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Caption: A flowchart illustrating the key steps in the analytical workflow for determining the purity of a commercial **pentacontane** sample.

Comparison with Alternative Long-Chain Alkanes

For certain applications, other long-chain alkanes may be considered as alternatives to **pentacontane**. The choice often depends on the desired physical properties, such as melting point, viscosity at elevated temperatures, and latent heat of fusion.

High-Temperature Lubricants

In high-temperature applications, the viscosity and thermal stability of the lubricant are critical. Longer-chain alkanes generally exhibit higher viscosity and boiling points.

Alkane	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Kinematic Viscosity at 100°C (cSt)
Tetracosane	C ₂₄ H ₅₀	338.66	50-52	391	~3.8
triacontane	C ₃₀ H ₆₂	422.82	65-67	450	~6.0
Pentacontane	C ₅₀ H ₁₀₂	703.34	91-95	>600	Significantly higher than C ₃₀

Note: Viscosity data for **pentacontane** at 100°C is not readily available but is expected to be substantially higher than that of triacontane due to the significant increase in chain length and intermolecular forces.^{[7][8][9]}

Phase-Change Materials (PCMs)

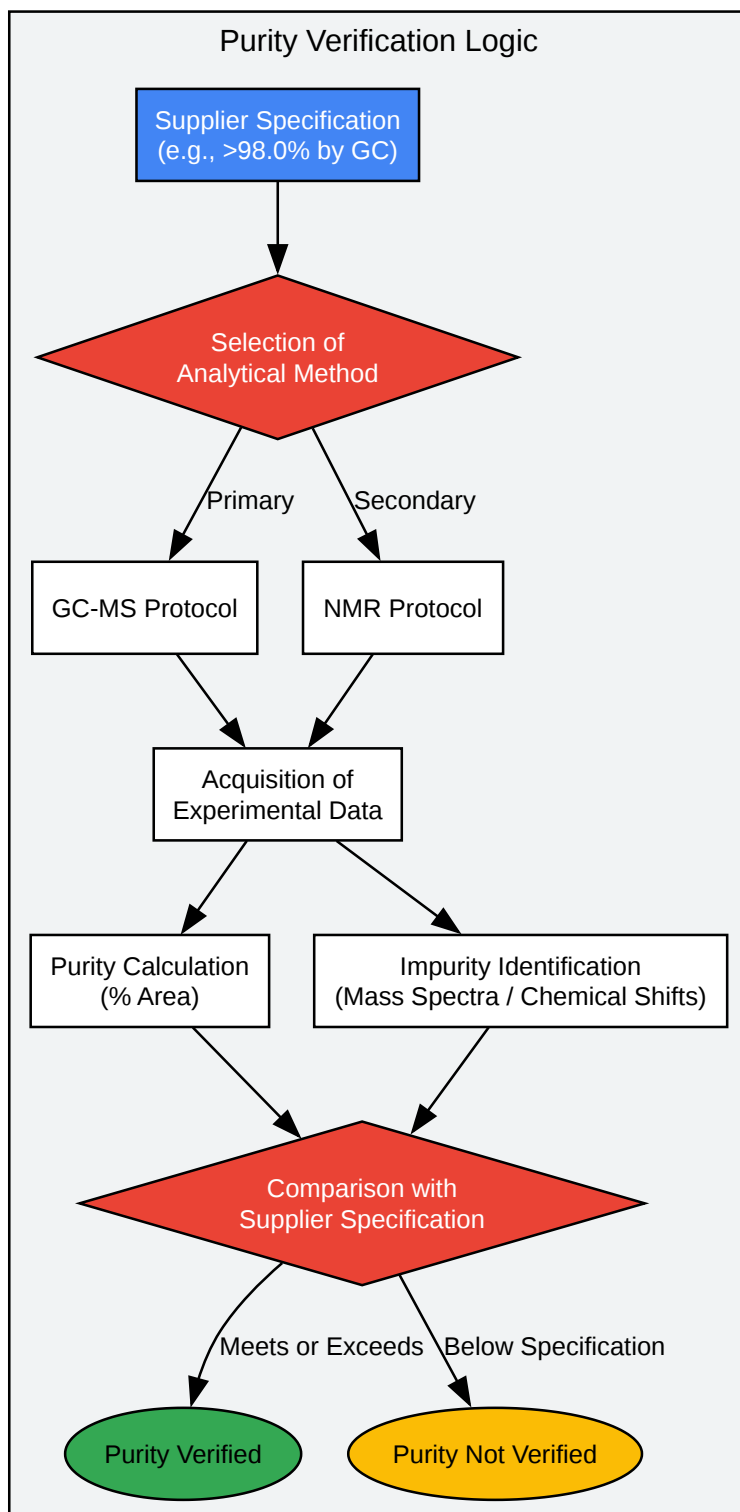
For thermal energy storage, a high latent heat of fusion is desirable. Paraffin waxes, which are mixtures of long-chain alkanes, are commonly used as PCMs.

Alkane	Melting Point (°C)	Latent Heat of Fusion (kJ/kg)
Docosane	44-46	~249
Octacosane	61-63	~254
Pentacontane	91-95	~260-270 (estimated)

Note: The latent heat of fusion generally increases with the chain length of the n-alkane.

Logical Relationship of Purity Assessment

Logical Flow of Pentacontane Purity Verification

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Caption: This diagram outlines the logical progression from receiving a supplier's purity specification to the final verification of **pentacontane** purity through experimental analysis.

By following the detailed protocols and considering the comparative data presented in this guide, researchers can confidently assess the purity of their commercial **pentacontane**, ensuring the reliability and reproducibility of their experimental results.

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References

- 1. High Temperature GC Columns for Precise Separation | Phenomenex [phenomenex.com]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. chromatographyonline.com [chromatographyonline.com]
- 4. elementlabsolutions.com [elementlabsolutions.com]
- 5. scs.illinois.edu [scs.illinois.edu]
- 6. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 7. nist.gov [nist.gov]
- 8. quora.com [quora.com]
- 9. researchgate.net [researchgate.net]
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